

elemental analysis calculation for C₁₂H₁₃FN₂

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Compound of Interest

Compound Name: 4-Fluoro-2-(piperidin-1-yl)benzotrile
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An In-Depth Guide to the Elemental Analysis of C₁₂H₁₃FN₂: Theoretical Calculations vs. Experimental Realities

For researchers, scientists, and professionals in drug development, the precise characterization of a chemical compound is paramount. Elemental analysis serves as a fundamental technique to determine the elemental composition of a sample, providing a critical checkpoint for verifying the identity and purity of a synthesized molecule. This guide offers a comprehensive walkthrough of the theoretical elemental analysis calculation for the compound with the molecular formula C₁₂H₁₃FN₂, and discusses how these theoretical values compare with experimental data.

The Foundational Role of Elemental Analysis

In the realm of pharmaceutical sciences, confirming the elemental composition of a newly synthesized active pharmaceutical ingredient (API) is a non-negotiable step in its characterization. It provides a quantitative measure of the constituent elements, which in turn validates the molecular formula. Any significant deviation between the theoretical and experimentally determined percentages can indicate the presence of impurities, residual solvents, or an incorrect molecular structure.

Theoretical Calculation of Elemental Composition for C₁₂H₁₃FN₂

The theoretical elemental composition is calculated based on the molecular formula and the atomic masses of the constituent elements. The atomic mass of an element is the weighted average of the masses of its naturally occurring isotopes.^{[1][2]}

Step 1: Determine the Atomic Masses of the Constituent Elements

To begin, we need the standard atomic weights of Carbon (C), Hydrogen (H), Fluorine (F), and Nitrogen (N). These values are established by the International Union of Pure and Applied Chemistry (IUPAC) and can be found on the periodic table.

- Carbon (C): Approximately 12.011 u^{[3][4]}
- Hydrogen (H): Approximately 1.0080 u^[4]
- Fluorine (F): Approximately 18.99840316 u^[4]
- Nitrogen (N): Approximately 14.007 u^{[2][4][5][6]}

Step 2: Calculate the Molecular Weight of C₁₂H₁₃FN₂

The molecular weight of the compound is the sum of the atomic masses of all the atoms in the molecule.

- Mass of Carbon: 12 atoms × 12.011 u/atom = 144.132 u
- Mass of Hydrogen: 13 atoms × 1.0080 u/atom = 13.104 u
- Mass of Fluorine: 1 atom × 18.99840316 u/atom = 18.99840316 u
- Mass of Nitrogen: 2 atoms × 14.007 u/atom = 28.014 u

Total Molecular Weight = 144.132 + 13.104 + 18.99840316 + 28.014 = 204.2484 u

Step 3: Calculate the Percentage Composition of Each Element

The percentage composition of each element is calculated by dividing the total mass of that element in the molecule by the total molecular weight and multiplying by 100.

- % Carbon (C) = $(144.132 / 204.2484) \times 100\% = 70.567\%$
- % Hydrogen (H) = $(13.104 / 204.2484) \times 100\% = 6.416\%$
- % Fluorine (F) = $(18.99840316 / 204.2484) \times 100\% = 9.302\%$
- % Nitrogen (N) = $(28.014 / 204.2484) \times 100\% = 13.715\%$

Comparison of Theoretical vs. Experimental Data

In practice, experimental results from elemental analysis rarely match the theoretical values perfectly. A certain degree of deviation is expected and generally considered acceptable if it falls within a specified tolerance, typically $\pm 0.4\%$.

Element	Theoretical Mass %	Typical Experimental Mass % Range
Carbon (C)	70.567%	70.167% - 70.967%
Hydrogen (H)	6.416%	6.016% - 6.816%
Fluorine (F)	9.302%	8.902% - 9.702%
Nitrogen (N)	13.715%	13.315% - 14.115%

Sources of Discrepancy:

- **Sample Purity:** The presence of impurities, such as residual solvents or by-products from the synthesis, is the most common reason for deviations.
- **Hygroscopic Nature:** Some compounds readily absorb moisture from the atmosphere, which can lead to a higher than expected percentage of hydrogen and a lower percentage of other elements.

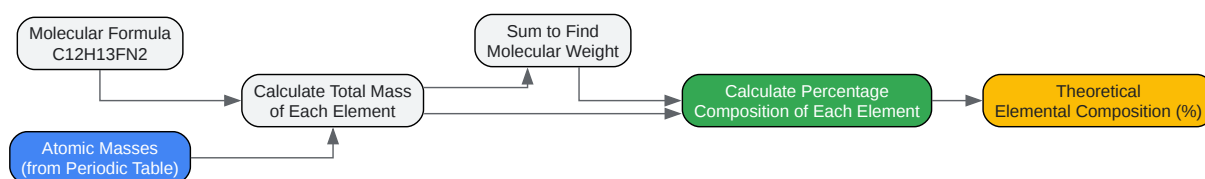
- **Incomplete Combustion:** In combustion-based elemental analyzers, incomplete combustion of the sample can lead to inaccurate results.
- **Instrumental Limitations:** All analytical instruments have inherent limitations in their precision and accuracy.

Experimental Protocol for Elemental Analysis

The most common method for determining the elemental composition of organic compounds is combustion analysis.

- A small, accurately weighed amount of the sample is combusted in a furnace at a high temperature in the presence of excess oxygen.
- The combustion products (CO₂, H₂O, and N₂) are passed through a series of traps that absorb each component specifically.
- The amount of each combustion product is determined by a detector, and from this, the percentage of each element in the original sample is calculated.

Workflow for Elemental Analysis Calculation



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Caption: Workflow for calculating theoretical elemental composition.

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